

2-Methyl-3-heptanone (CAS 13019-20-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-3-heptanone

Cat. No.: B077676

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Abstract

This technical guide provides an in-depth overview of **2-Methyl-3-heptanone** (CAS: 13019-20-0), a volatile organic compound with applications in analytical chemistry and flavor science. This document consolidates its physicochemical properties, safety data, and known applications. Detailed experimental protocols for its synthesis and use as an internal standard in gas chromatography-mass spectrometry (GC-MS) are presented. Furthermore, this guide explores the potential biological activities of **2-Methyl-3-heptanone** by examining related ketone compounds, suggesting avenues for future research in areas such as pheromonal communication and antimicrobial activity.

Chemical and Physical Properties

2-Methyl-3-heptanone, also known as butyl isopropyl ketone, is a colorless to pale yellow liquid.^[1] It is characterized by a fruity odor.^[2] This ketone is insoluble in water but soluble in fats and miscible with ethanol.^[1]





Table 1: Physicochemical Properties of **2-Methyl-3-heptanone**

Property	Value	Reference(s)
CAS Number	13019-20-0	
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	[3]
Boiling Point	158-160 °C	[4]
Density	0.816 g/mL at 25 °C	[4]
Refractive Index	1.411 (n _{20/D})	[4]
Flash Point	43 °C (110 °F)	[2]
Solubility	Insoluble in water; soluble in fats and ethanol	[1]

Safety and Handling

2-Methyl-3-heptanone is a flammable liquid and vapor.[1] It can cause skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 2: GHS Hazard Information for **2-Methyl-3-heptanone**

Hazard Class	Hazard Statement	GHS Pictogram
Flammable liquids	H226: Flammable liquid and vapor	
Skin corrosion/irritation	H315: Causes skin irritation	
Serious eye damage/eye irritation	H319: Causes serious eye irritation	
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	

Synthesis Protocol

While a specific, detailed synthesis for **2-methyl-3-heptanone** is not readily available in the searched literature, a plausible and efficient method can be adapted from the well-established synthesis of structurally similar ketones, such as 4-methyl-3-heptanone and 2-methyl-4-heptanone. The following protocol describes a Grignard reaction followed by an oxidation step.

3.1. Materials and Equipment

- 2-Bromobutane
- Magnesium turnings
- Dry diethyl ether
- Isobutyraldehyde
- Anhydrous sodium sulfate
- Sodium dichromate
- Sulfuric acid
- Round-bottom flasks
- Reflux condenser
- Separatory funnel
- Distillation apparatus
- Magnetic stirrer and stir bar

3.2. Experimental Procedure

Step 1: Preparation of the Grignard Reagent (sec-Butylmagnesium Bromide)

- In a flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine magnesium turnings and dry diethyl ether under an inert atmosphere (e.g.,

nitrogen or argon).

- Slowly add a solution of 2-bromobutane in dry diethyl ether to the magnesium suspension. The reaction is exothermic and should initiate spontaneously. Maintain a gentle reflux by controlling the rate of addition.
- After the addition is complete, continue to stir the mixture at room temperature until the magnesium is consumed.

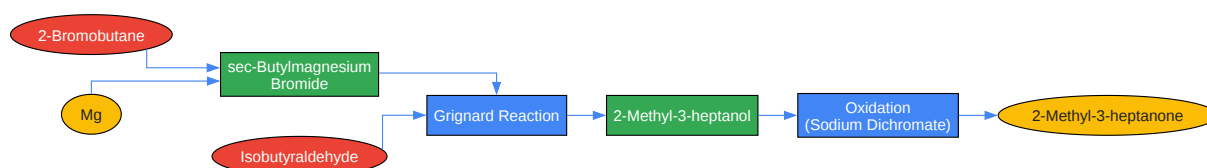
Step 2: Grignard Reaction with Isobutyraldehyde

- Cool the Grignard reagent in an ice bath.
- Slowly add a solution of isobutyraldehyde in dry diethyl ether to the cooled Grignard reagent.
- After the addition, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude secondary alcohol, 2-methyl-3-heptanol.

Step 3: Oxidation to **2-Methyl-3-heptanone**

- Prepare a solution of sodium dichromate in water and sulfuric acid.
- Cool the dichromate solution in an ice bath.
- Slowly add the crude 2-methyl-3-heptanol to the cooled oxidizing solution with vigorous stirring.
- After the addition, remove the ice bath and allow the reaction to proceed at room temperature for several hours.

- Extract the reaction mixture with diethyl ether.
- Wash the combined organic layers with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent.
- Purify the resulting crude **2-methyl-3-heptanone** by fractional distillation.



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Caption: Synthesis workflow for **2-Methyl-3-heptanone**.

Applications

4.1. Internal Standard in Analytical Chemistry

2-Methyl-3-heptanone is frequently used as an internal standard for the quantification of volatile organic compounds in complex matrices by GC-MS.^[4] Its chemical properties, including volatility and stability, make it a suitable reference compound for analyzing flavor profiles in food and beverages, as well as metabolites in biological samples.

4.1.1. Experimental Protocol: Quantification of Volatiles in a Liquid Matrix using GC-MS with **2-Methyl-3-heptanone** as an Internal Standard

Materials and Equipment:

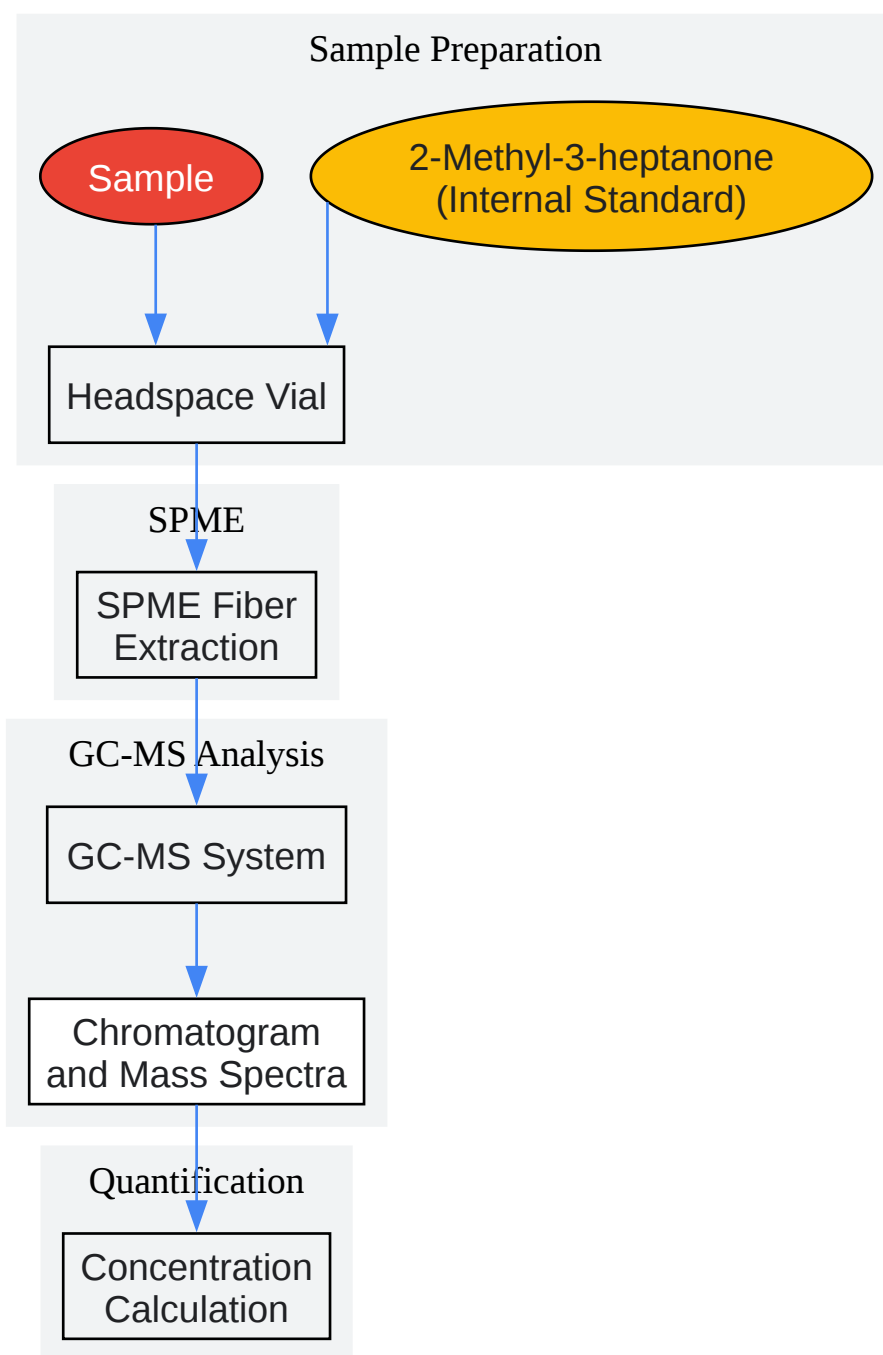
- Sample matrix (e.g., fruit juice, cell culture media)

- **2-Methyl-3-heptanone** (internal standard solution of known concentration)
- Solid-Phase Microextraction (SPME) device with appropriate fiber (e.g., DVB/CAR/PDMS)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- GC column suitable for volatile analysis (e.g., HP-5MS)
- Heated agitator for SPME
- Vials with septa

Procedure:

- Sample Preparation:
 - Pipette a known volume of the liquid sample into a headspace vial.
 - Add a precise volume of the **2-methyl-3-heptanone** internal standard solution to the vial.
 - Seal the vial with a septum cap.
- SPME Extraction:
 - Place the vial in a heated agitator.
 - Expose the SPME fiber to the headspace of the sample for a defined period and at a specific temperature to allow for the adsorption of volatile compounds.
- GC-MS Analysis:
 - Inject the adsorbed analytes by inserting the SPME fiber into the hot GC inlet for thermal desorption.
 - GC Conditions (Example):[\[1\]](#)
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness)
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)

- Oven Temperature Program: Initial temperature of 40°C (hold for 2 min), ramp to 250°C at 10°C/min.
- Injector Temperature: 250°C
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: Scan from m/z 35 to 350
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
- Data Analysis:
 - Identify the peaks corresponding to the target analytes and the internal standard (**2-methyl-3-heptanone**) based on their retention times and mass spectra.
 - Calculate the response factor for each analyte relative to the internal standard using calibration standards.
 - Quantify the concentration of the target analytes in the sample by comparing their peak areas to the peak area of the internal standard.



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Caption: GC-MS workflow with **2-Methyl-3-heptanone** as an internal standard.

4.2. Flavor and Fragrance

2-Methyl-3-heptanone is recognized as a flavoring agent.[3] It has a flavor profile described as green.[3] This compound is found naturally in some foods, including muscadine grapes and cooked chicken.[4]

Potential Biological Activities and Future Research Directions

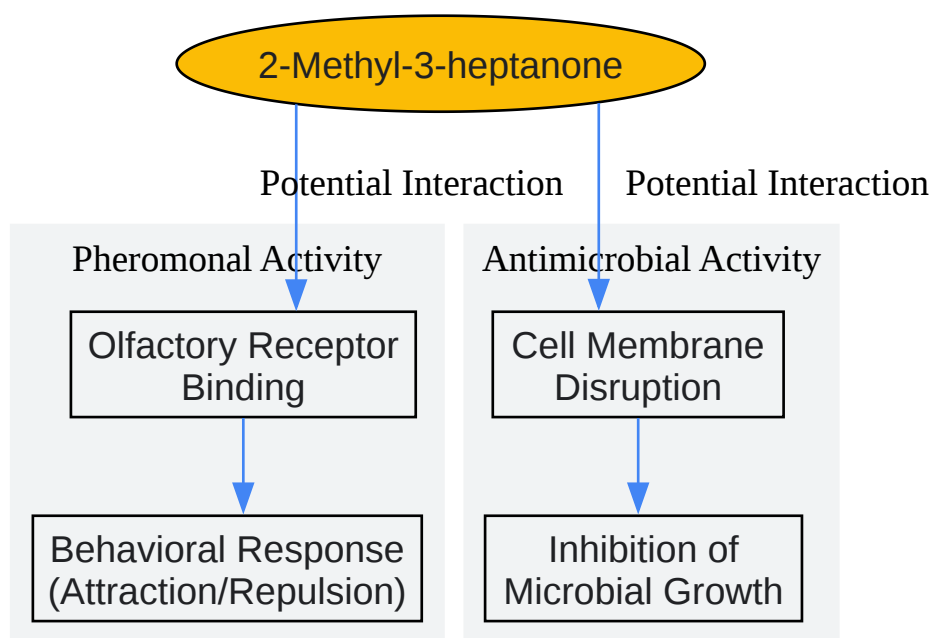
Currently, there is a lack of direct research on the specific biological activities and signaling pathways of **2-Methyl-3-heptanone**. However, studies on structurally related ketones provide a basis for postulating potential areas of investigation.

5.1. Pheromonal Activity

The related compound, 2-heptanone, is a known pheromone in rodents and insects.[5] In rats, it is released in urine under stress and is detected by the main olfactory epithelium, where it interacts with specific olfactory receptors.[5] Given the structural similarity, it is plausible that **2-methyl-3-heptanone** could also have pheromonal properties in certain species, potentially acting as an attractant, repellent, or alarm signal. Future research could involve electrophysiological and behavioral assays to screen for its effects on various organisms.

5.2. Antimicrobial and Anesthetic Properties

Another related ketone, 6-methyl-2-heptanone, has demonstrated antifungal activity against *Alternaria solani* by disrupting the fungal cell membrane.[6] Additionally, 2-heptanone has been shown to have anesthetic effects on honeybee pests.[5] These findings suggest that **2-methyl-3-heptanone** could be investigated for its potential antimicrobial or anesthetic properties. In vitro studies could assess its efficacy against a range of microbial pathogens, and its mechanism of action could be explored through membrane permeability assays and microscopic analysis.



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Caption: Potential biological activities of **2-Methyl-3-heptanone**.

Conclusion

2-Methyl-3-heptanone is a well-characterized ketone with established applications as an internal standard in analytical chemistry and as a flavoring agent. This guide has provided a comprehensive overview of its properties, along with detailed protocols for its synthesis and analytical use. While direct research into its biological activities is limited, the known functions of structurally similar ketones suggest promising avenues for future investigation into its potential as a pheromone or antimicrobial agent. Such research could expand the utility of this compound into the fields of chemical ecology and drug discovery.

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